

Physical and chemical properties of Dimethyl hexadecanedioate

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Compound of Interest

Compound Name: *Dimethyl hexadecanedioate*

Cat. No.: *B102918*

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An In-depth Technical Guide to **Dimethyl Hexadecanedioate**

Introduction

Dimethyl hexadecanedioate, also known as dimethyl thapsate, is the dimethyl ester of hexadecanedioic acid. Its chemical structure consists of a 16-carbon linear aliphatic chain with methyl ester groups at both ends.^[1] This structure imparts both hydrophobic (from the long hydrocarbon chain) and hydrophilic (from the polar ester groups) characteristics to the molecule.^[1] It is utilized in various industrial applications, including as a plasticizer in polymer formulations to enhance flexibility and durability, and as an ingredient in synthetic paints, resins, and coatings.^{[1][2]} In the pharmaceutical industry, it can also be found in certain medicines and skincare products.^[2]

Physical Properties

Dimethyl hexadecanedioate is typically a white to pale yellow crystalline powder or liquid, depending on the ambient temperature, and possesses a mild odor.^[1] A summary of its key physical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₃₄ O ₄	[1][3][4]
Molecular Weight	314.46 g/mol	[3][4][5][6]
Appearance	White to pale yellow crystalline powder or liquid	[1][2][7]
Melting Point	53 °C (with a reported range of 40-55 °C)	[2][6]
Boiling Point	351.3 °C at 760 mmHg; 172 °C at 1 mmHg	[1][6]
Density	Approximately 0.945 g/cm ³ (predicted)	[2][6]
Solubility	Insoluble in water; soluble in organic solvents such as alcohols, ethers, and ketones.	[2][8]
Flash Point	157.5 °C	[1][6]

Chemical Properties

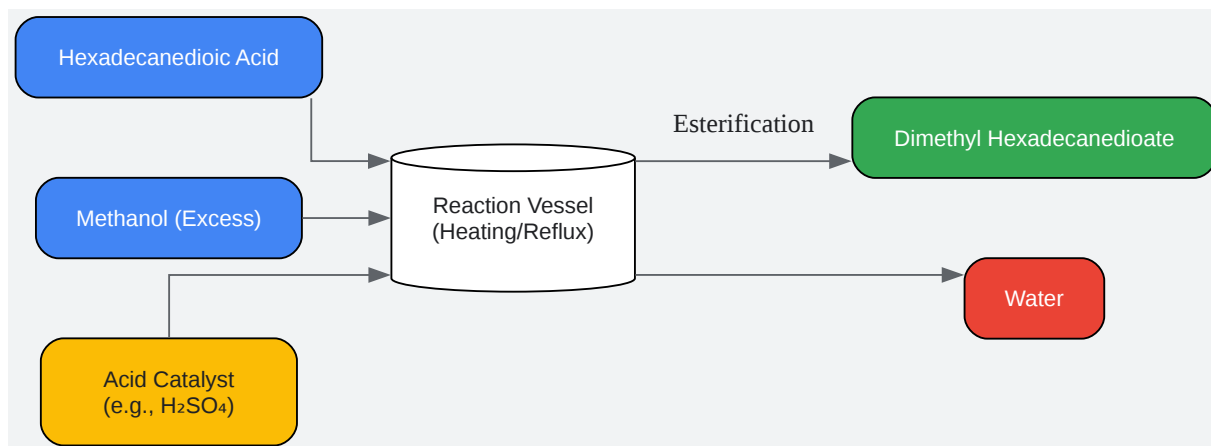
The chemical behavior of **dimethyl hexadecanedioate** is primarily dictated by the ester functional groups.[1]

Property	Description	Reference(s)
Stability	The compound is relatively stable under standard conditions but can decompose at high temperatures or upon exposure to light.	[2] [8]
Reactivity	As a diester, it can undergo hydrolysis under acidic or basic conditions to yield hexadecanedioic acid and methanol. It is also susceptible to transesterification reactions. The long hydrocarbon chain can introduce steric hindrance, which may affect its reaction kinetics compared to shorter-chain diesters.	[1]

Synthesis and Reactions

The most common method for synthesizing **dimethyl hexadecanedioate** is through the esterification of hexadecanedioic acid with methanol, typically in the presence of an acid catalyst and heat.[\[1\]](#)

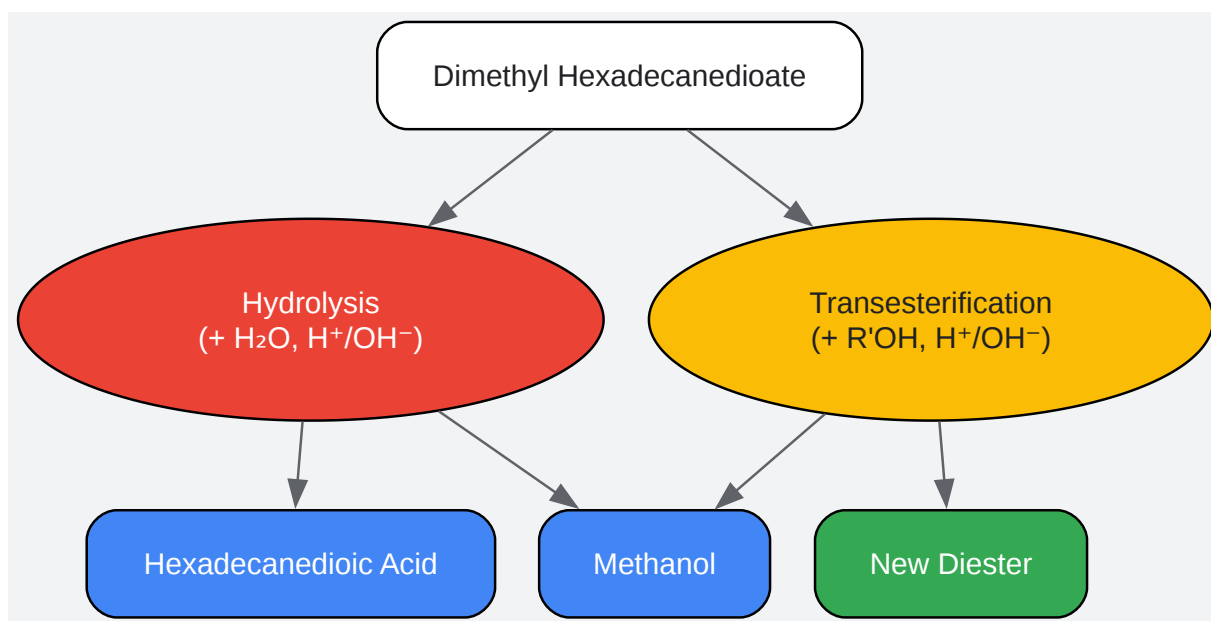
General Synthesis Workflow



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A diagram illustrating the general workflow for the synthesis of **Dimethyl Hexadecanedioate**.

Key Chemical Reactions



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